

A Technical Guide to 4-Butylaniline-d9: Supplier Specifications and Quality Control

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Compound of Interest

Compound Name: 4-Butylaniline-d9

Cat. No.: B12405333

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For researchers, scientists, and professionals in drug development, the quality and consistency of isotopically labeled compounds are paramount. This guide provides an in-depth overview of the supplier specifications and quality control methodologies for **4-Butylaniline-d9**, a deuterated analogue of 4-butaniline. Understanding these parameters is crucial for ensuring the accuracy and reproducibility of experimental results.

Supplier Specifications

4-Butylaniline-d9 is available from several suppliers, each with its own quality specifications. The following table summarizes the key quantitative data from various suppliers to facilitate easy comparison.

Specification	MedChem Express	LGC Standards
CAS Number	1219794-78-1	1219794-78-1
Molecular Formula	C ₁₀ H ₆ D ₉ N[1]	C ₁₀ D ₉ H ₆ N[2]
Molecular Weight	158.29[1]	158.2883[2]
Chemical Purity	97.2%[1]	≥ 98%
Isotopic Purity (Atom % D)	Not Specified	≥ 98 atom % D
Physical Form	Powder	Neat
Solubility	10 mM in DMSO	Not Specified
Storage Conditions	-20°C for 3 years (Powder)	Not Specified

Quality Control and Experimental Protocols

The quality of **4-Butylaniline-d9** is typically assessed through a combination of analytical techniques designed to determine its chemical and isotopic purity. While specific protocols may vary between suppliers, the following methodologies represent the industry standard for the quality control of deuterated compounds.

Chemical Purity Analysis

The chemical purity of **4-Butylaniline-d9** is generally determined using Gas Chromatography-Mass Spectrometry (GC-MS). This technique separates the main compound from any potential impurities, which are then identified and quantified by mass spectrometry.

Experimental Protocol: GC-MS for Chemical Purity

- **Sample Preparation:** A dilute solution of **4-Butylaniline-d9** is prepared in a suitable volatile solvent, such as methanol or dichloromethane.
- **Injection:** A small volume (typically 1 µL) of the sample is injected into the GC.
- **Gas Chromatography:**
 - **Column:** A non-polar capillary column (e.g., DB-5ms) is commonly used.

- Carrier Gas: Helium at a constant flow rate.
- Oven Temperature Program: A temperature gradient is employed to ensure the separation of components with different boiling points. A typical program might start at a low temperature (e.g., 50°C), hold for a few minutes, and then ramp up to a higher temperature (e.g., 250°C).
- Mass Spectrometry:
 - Ionization: Electron Ionization (EI) is typically used.
 - Detection: The mass spectrometer is set to scan a mass range that includes the molecular ion of **4-Butylaniline-d9** and any expected impurities.
- Data Analysis: The chemical purity is calculated by integrating the peak area of **4-Butylaniline-d9** and comparing it to the total area of all detected peaks.

Isotopic Purity Analysis

The isotopic purity, or the extent of deuteration, is a critical parameter for deuterated compounds. This is often determined using Nuclear Magnetic Resonance (NMR) spectroscopy or high-resolution mass spectrometry.

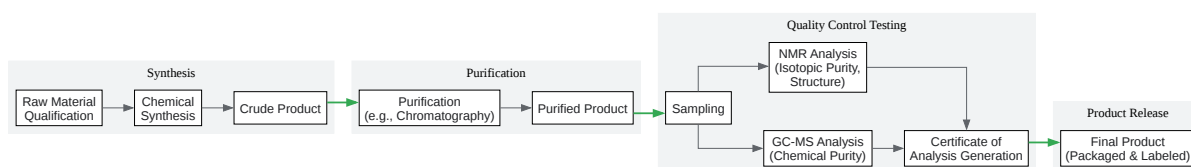
Experimental Protocol: NMR for Isotopic Purity

- Sample Preparation: A sample of **4-Butylaniline-d9** is dissolved in a suitable deuterated solvent (e.g., chloroform-d, methanol-d4).
- ¹H NMR Spectroscopy:
 - A proton NMR spectrum is acquired. The absence or significant reduction of signals corresponding to the protons in the butyl chain confirms successful deuteration.
 - The isotopic purity can be estimated by comparing the integration of any residual proton signals in the butyl group to the integration of the aromatic protons.
- ²H NMR Spectroscopy:

- A deuterium NMR spectrum can be acquired to directly observe the deuterium signals, confirming the positions of deuteration.
- Data Analysis: The atom % D is calculated based on the relative integrations of the proton and/or deuterium signals.

Quality Control Workflow

The following diagram illustrates a typical quality control workflow for the production of **4-Butylaniline-d9**, from the initial starting materials to the final product release.

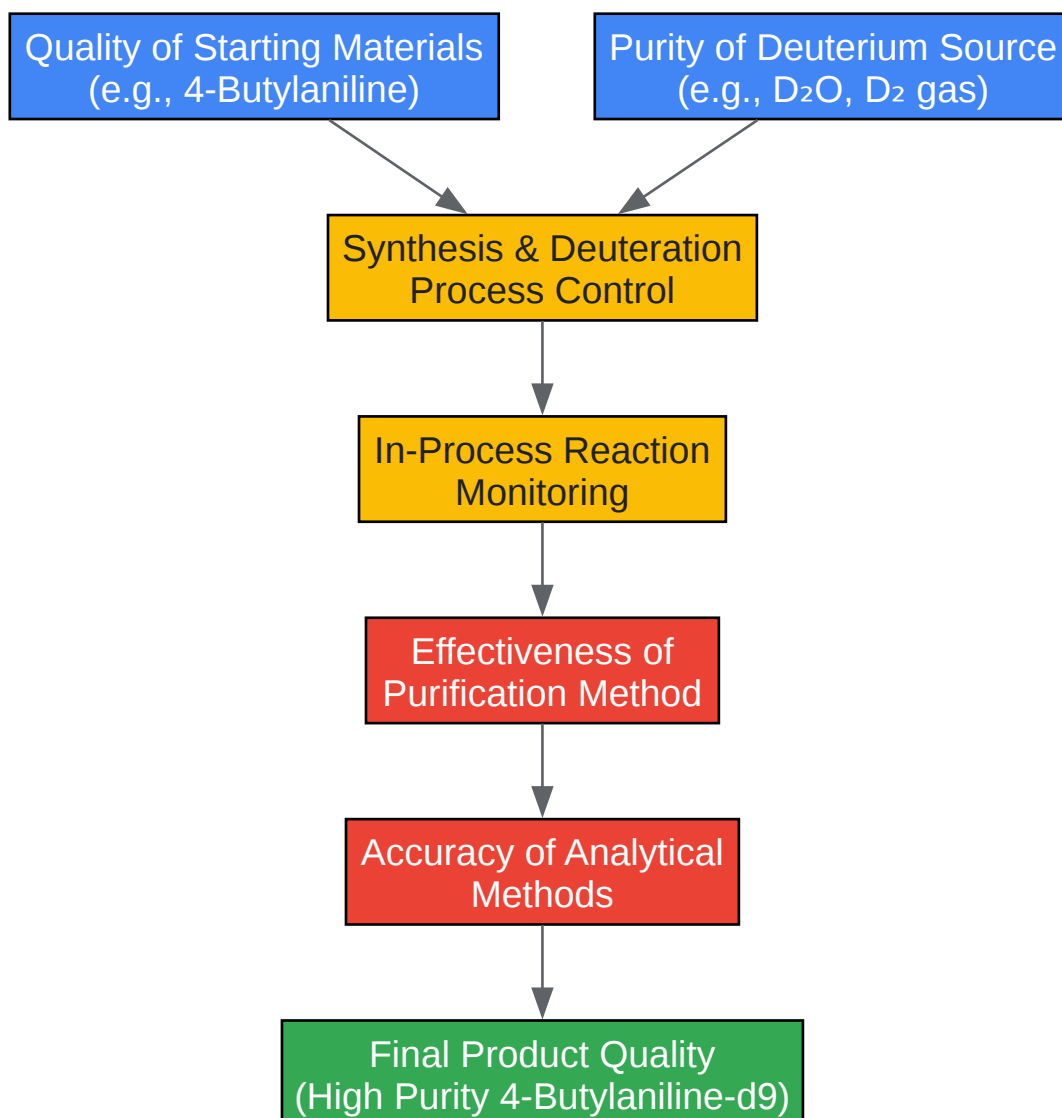


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A typical quality control workflow for **4-Butylaniline-d9**.

Factors Influencing Final Product Quality

The final quality of **4-Butylaniline-d9** is dependent on several factors throughout the manufacturing process. The diagram below outlines the key logical relationships that determine the purity and integrity of the end product.



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Key factors influencing the final quality of **4-Butylaniline-d9**.

In conclusion, a thorough understanding of supplier specifications and the underlying quality control methodologies is essential for any researcher utilizing **4-Butylaniline-d9**. By carefully considering the chemical and isotopic purity, and being aware of the factors that can influence these parameters, scientists can ensure the reliability and integrity of their experimental data.

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References

- [1. A strategy for evaluation of isotopic enrichment and structural integrity of deuterium labelled compounds by using HR-MS and NMR - Analytical Methods \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [2. Determination of isotope abundance for deuterium-labeled compounds by quantitative \$^1\text{H}\$ NMR + \$^2\text{H}\$ NMR - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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